

# A Comparative Guide to Bromomethylated Benzene Derivatives for Researchers

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## Compound of Interest

Compound Name: 2,4-Bis(bromomethyl)-1,3,5-triethylbenzene

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This guide provides a comparative overview of the characterization data for 1,3,5-Tris(bromomethyl)-2,4,6-triethylbenzene and other related bromomethylated benzene derivatives. The information is intended for researchers, scientists, and professionals in drug development to facilitate the selection of appropriate building blocks for synthesis and functionalization.

## Characterization Data of Bromomethylated Benzenes

The following table summarizes the key characterization data for 1,3,5-Tris(bromomethyl)-2,4,6-triethylbenzene and several other common bromomethylated benzene compounds to allow for easy comparison.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	<sup>1</sup> H NMR (CDCl <sub>3</sub> ) δ (ppm)	<sup>13</sup> C NMR (CDCl <sub>3</sub> ) δ (ppm)
1,3,5-Tris(bromomethyl)-2,4,6-triethylbenzene	C <sub>15</sub> H <sub>21</sub> Br <sub>3</sub>	441.04	Not specified	Not specified	Not specified
o-bis(Bromomethyl)benzene	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	263.96	98.4-99.8	4.68 (4H, s), 7.26-7.39 (4H, m)	30.1, 129.6, 131.2, 136.7
m-bis(Bromomethyl)benzene	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	263.96	77.7-79.4	4.48 (4H, s), 7.33 (3H, m), 7.43 (1H, m)	33.0, 129.1, 129.3, 129.6, 138.4
p-bis(Bromomethyl)benzene	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub>	263.96	143.6-145.8	4.48 (4H, s), 7.37 (4H, s)	33.0, 129.6, 138.1
1,3,5-Tris(bromomethyl)benzene	C <sub>9</sub> H <sub>9</sub> Br <sub>3</sub>	356.88	104.9-107.5	4.45 (6H, s), 7.26-7.36 (3H, s)	32.4, 129.8, 139.2
1-Bromo-2,4,6-tris(bromomethyl)benzene	C <sub>9</sub> H <sub>8</sub> Br <sub>4</sub>	435.78	100.1-103.3	4.41 (2H, s), 4.61 (4H, s), 7.44 (2H, s)	31.3, 33.4, 126.5, 131.8, 138.0, 139.0

Note: Specific data for **2,4-Bis(bromomethyl)-1,3,5-triethylbenzene** was not readily available in the searched literature. Data for 1,3,5-Tris(bromomethyl)-2,4,6-triethylbenzene was also limited, with a reported molecular weight of 441.04 g/mol [1].

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of bromomethylated benzenes are crucial for reproducibility. Below are representative experimental protocols.

## Synthesis of 1,3,5-Tris(bromomethyl)benzene

A common method for the synthesis of 1,3,5-Tris(bromomethyl)benzene involves the bromination of mesitylene.

Procedure:

- Mesitylene (1 equivalent), N-bromosuccinimide (NBS, 3 equivalents), and benzoyl peroxide (0.3 equivalents) are combined in a round-bottom flask with carbon tetrachloride ( $\text{CCl}_4$ ) as the solvent.<sup>[2]</sup>
- The reaction mixture is refluxed at approximately 70°C for 6 hours.<sup>[2]</sup>
- Upon completion, the mixture is cooled, and the succinimide byproduct is removed by filtration.<sup>[2]</sup>
- The solvent is evaporated from the filtrate to yield the crude product, which can be further purified by recrystallization.<sup>[2]</sup>

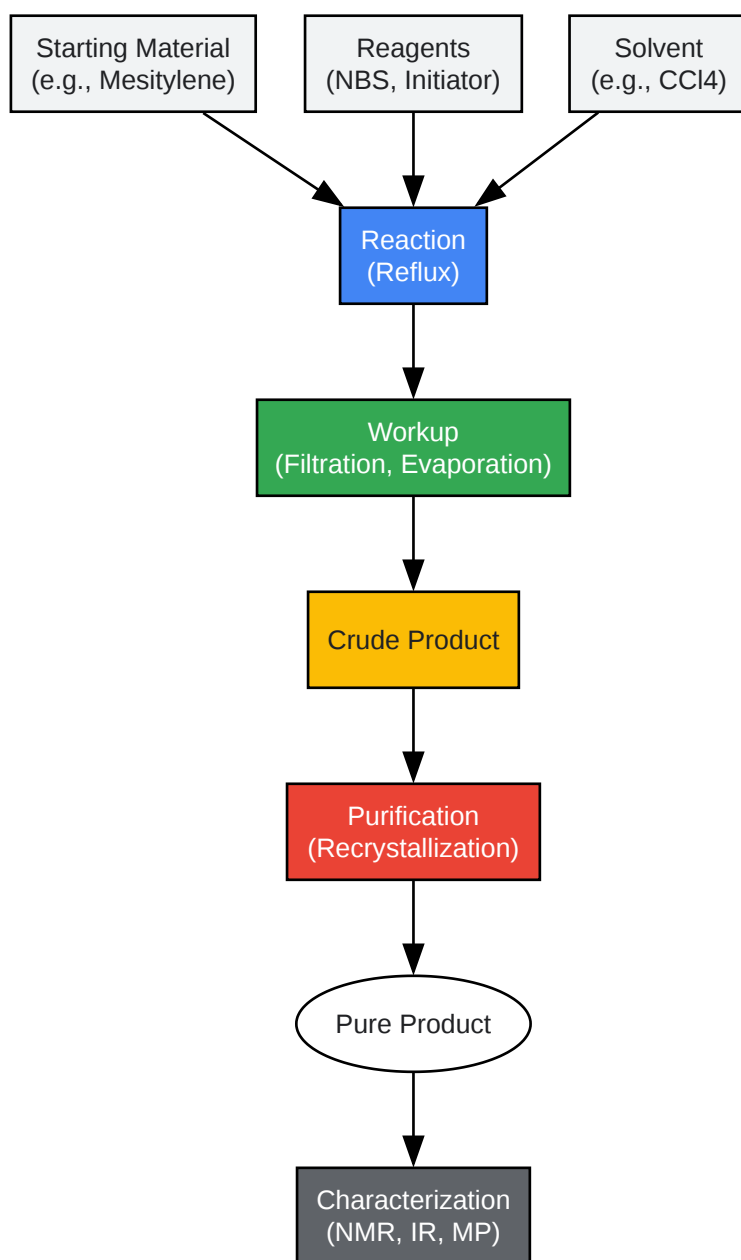
## Characterization Techniques

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are typically recorded on a spectrometer (e.g., 300 or 400 MHz) using deuterated chloroform ( $\text{CDCl}_3$ ) as the solvent and tetramethylsilane (TMS) as an internal standard.
- Melting Point: Melting points are determined using a standard melting point apparatus.
- Infrared (IR) Spectroscopy: IR spectra are obtained using a Fourier-transform infrared (FTIR) spectrometer, often with samples prepared as potassium bromide (KBr) pellets.

## Visualizations

### Experimental Workflow for Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and characterization of bromomethylated benzene derivatives.

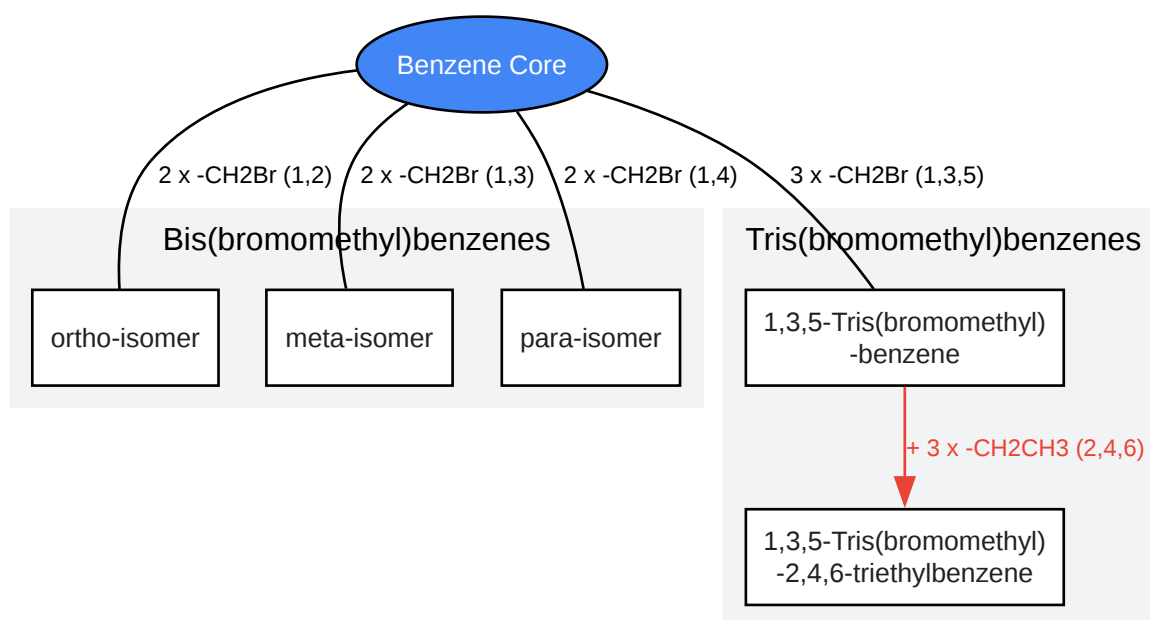


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Caption: General workflow for synthesis and characterization.

## Structural Comparison of Bromomethylated Benzenes

This diagram illustrates the structural relationships between different isomers of bis(bromomethyl)benzene and the tris-substituted derivatives.



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Caption: Structural relationships of bromomethylated benzenes.

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## References

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- 2. 1,3,5-Tris(bromomethyl)benzene synthesis - chemicalbook [chemicalbook.com]
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